

PKC-IN-4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pkc-IN-4*
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An In-depth Analysis of the Atypical Protein Kinase C Inhibitor: Chemical Structure, Properties, and Biological Activity

This technical guide provides a comprehensive overview of **PKC-IN-4**, a potent and orally bioavailable inhibitor of atypical Protein Kinase C (aPKC). It is intended for researchers, scientists, and drug development professionals interested in its chemical properties, mechanism of action, and potential therapeutic applications. This document summarizes key quantitative data, provides detailed experimental methodologies, and visualizes relevant biological pathways and workflows.

Core Chemical and Pharmacological Properties

PKC-IN-4 (also identified as compound 7I in primary literature) is a small molecule inhibitor belonging to the thieno[2,3-d]pyrimidine class.^{[1][2]} It demonstrates potent inhibitory activity against the atypical isoforms of Protein Kinase C, specifically PKC ϵ and PKC ζ .

Chemical Identity

- IUPAC Name: N-(5-cyano-4-morpholinothieno[2,3-d]pyrimidin-2-yl)-4-fluorobenzamide
- CAS Number: 2636771-29-2^[2]

- Molecular Formula: C₂₀H₁₆FN₅O₂S
- Molecular Weight: 425.44 g/mol

 alt text

Physicochemical and Pharmacokinetic Data

The following tables summarize the key in vitro and in vivo quantitative properties of **PKC-IN-4**.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₆ FN ₅ O ₂ S	
Molecular Weight	425.44 g/mol	
CAS Number	2636771-29-2	
Oral Bioavailability (Mouse)	81.7%	[2]

Table 1: Physicochemical and Pharmacokinetic Properties of **PKC-IN-4**.

Biological Activity and Potency

PKC-IN-4 is characterized by its potent inhibition of aPKC isoforms and its effects on downstream cellular processes such as NF-κB activation and endothelial cell permeability.

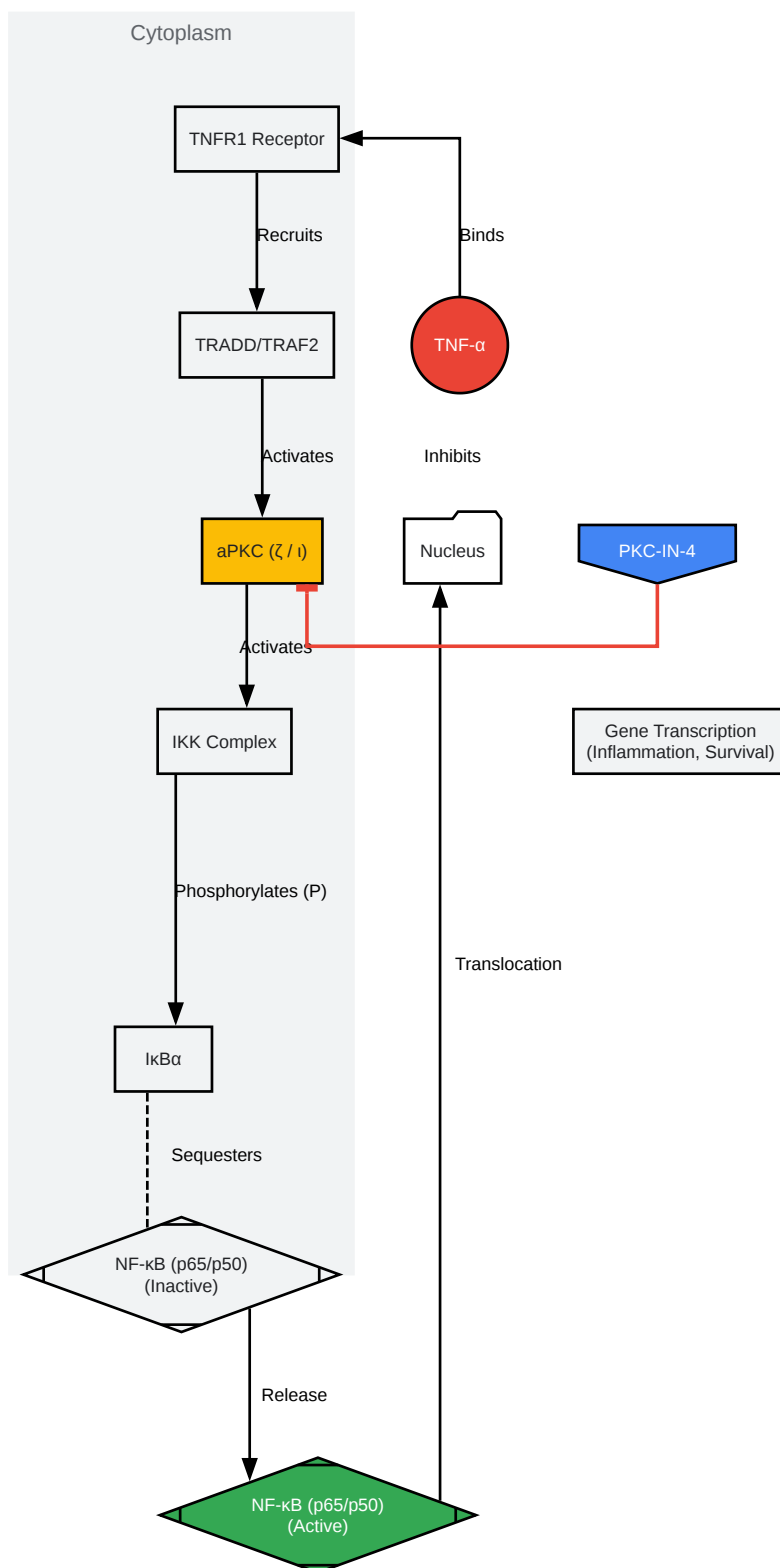
Assay Type	Target/Stimulus	Value (IC ₅₀ / EC ₅₀)	Reference
Biochemical Kinase Assay	aPKCζ	0.52 μM	
Biochemical Kinase Assay	aPKCι	Potent (Value not specified)	
Cell-Based Permeability Assay	VEGF-induced	71 nM	
Cell-Based Reporter Assay	TNF-α induced NF-κB	Active (Inhibits)	

Table 2: In Vitro Potency and Activity of **PKC-IN-4**.

Mechanism of Action and Signaling Pathways

Atypical PKCs are serine/threonine kinases that play a critical role in various signaling cascades, including those controlling cell polarity, proliferation, and inflammation. One of the key pathways regulated by aPKCs is the activation of the transcription factor NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) in response to inflammatory cytokines like Tumor Necrosis Factor-alpha (TNF- α).

PKC-IN-4 functions as an ATP-competitive inhibitor, binding to the kinase domain of aPKC ζ and aPKC ι , thereby preventing the phosphorylation of downstream substrates. This inhibition effectively blocks the signaling cascade that leads to the activation and nuclear translocation of NF- κ B.

PKC-IN-4 Inhibition of the TNF- α /aPKC/NF- κ B Pathway[Click to download full resolution via product page](#)**PKC-IN-4** inhibits the aPKC-mediated activation of NF- κ B.

Experimental Protocols

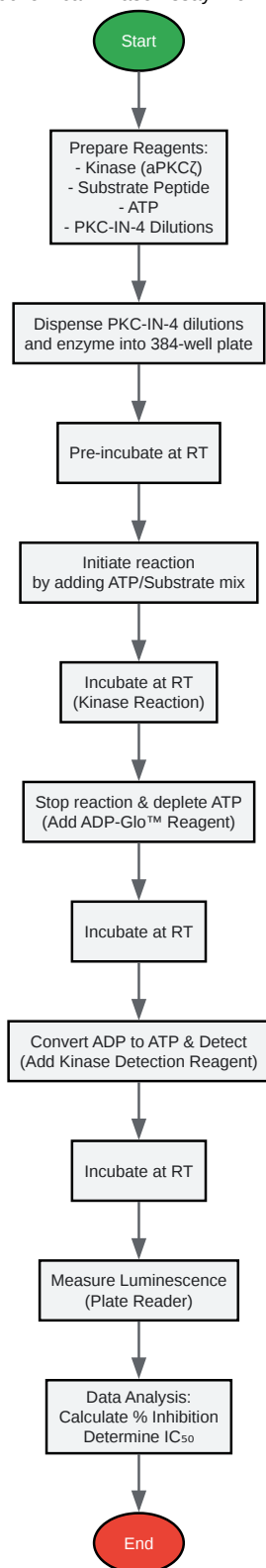
The following sections provide detailed methodologies for key experiments cited in the primary literature for **PKC-IN-4**. These protocols are representative and may require optimization for specific laboratory conditions.

Biochemical aPKC ζ Kinase Inhibition Assay

This protocol describes a luminescent kinase assay to determine the IC₅₀ of **PKC-IN-4** by measuring the amount of ADP produced from the kinase reaction.

Workflow Diagram:

Biochemical Kinase Assay Workflow

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Workflow for determining kinase inhibitor IC₅₀ using a luminescence-based assay.

Materials:

- Recombinant human aPKC ζ enzyme
- aPKC substrate peptide (e.g., CREB peptide)
- **PKC-IN-4** (Compound 7I)
- ATP (Adenosine 5'-triphosphate)
- Kinase Assay Buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- ADP-Glo™ Kinase Assay Kit (or equivalent)
- 384-well white assay plates

Procedure:

- **Compound Preparation:** Prepare a 10-point serial dilution of **PKC-IN-4** in 100% DMSO.
- **Plate Setup:** Add test compounds, a positive control (no inhibitor), and a negative control (no enzyme) to the wells of a 384-well plate.
- **Enzyme Addition:** Add the aPKC ζ enzyme to all wells except the negative control. Pre-incubate the plate at room temperature for 15 minutes.
- **Reaction Initiation:** Start the kinase reaction by adding a master mix of the substrate peptide and ATP (at a concentration near the K_m for the enzyme).
- **Reaction Incubation:** Allow the reaction to proceed at room temperature for 60-120 minutes.
- **ATP Depletion:** Stop the reaction by adding ADP-Glo™ Reagent, which depletes the remaining unconsumed ATP. Incubate for 40 minutes at room temperature.
- **Signal Generation:** Add Kinase Detection Reagent to convert the ADP generated by the kinase reaction into ATP, which is then used by a luciferase/luciferin reaction to produce light. Incubate for 30 minutes at room temperature.

- **Data Acquisition:** Measure the luminescence signal using a plate-reading luminometer.
- **Data Analysis:** Calculate the percent inhibition for each compound concentration relative to the controls. Plot the percent inhibition against the log of the inhibitor concentration and fit the data using a four-parameter logistic model to determine the IC₅₀ value.

Cell-Based TNF- α Induced NF- κ B Reporter Assay

This protocol outlines a luciferase reporter gene assay to measure the inhibitory effect of **PKC-IN-4** on the NF- κ B signaling pathway in cells.

Materials:

- HEK293 cells stably expressing an NF- κ B-driven luciferase reporter gene.
- Cell culture medium (e.g., DMEM with 10% FBS).
- **PKC-IN-4**.
- Recombinant human TNF- α .
- Luciferase Assay System (e.g., ONE-Step™ Luciferase Assay System).
- 96-well white, clear-bottom cell culture plates.

Procedure:

- **Cell Seeding:** Seed the NF- κ B reporter HEK293 cells into a 96-well plate at a density of ~30,000 cells per well and incubate overnight.
- **Compound Treatment:** Pre-treat the cells with various concentrations of **PKC-IN-4** (or vehicle control) for 1-2 hours.
- **Stimulation:** Stimulate the cells by adding TNF- α to a final concentration of 10-20 ng/mL to all wells except the unstimulated control.
- **Incubation:** Incubate the plate for 5-6 hours at 37°C in a CO₂ incubator.

- **Cell Lysis and Signal Generation:** Add the luciferase assay reagent directly to the wells. This reagent lyses the cells and contains the necessary substrates for the luciferase reaction.
- **Incubation:** Incubate at room temperature for ~15 minutes with gentle rocking to ensure complete lysis and signal development.
- **Data Acquisition:** Measure the luminescence using a plate-reading luminometer.
- **Data Analysis:** Normalize the signal from inhibitor-treated wells to the TNF- α stimulated control to determine the percent inhibition of NF- κ B activation.

Cell-Based Endothelial Permeability Assay

This protocol describes an in vitro method to assess the ability of **PKC-IN-4** to block VEGF-induced permeability of an endothelial cell monolayer.

Materials:

- Bovine Retinal Endothelial Cells (BRECs).
- Transwell inserts (e.g., 0.4 μ m pore size for 24-well plates).
- Cell culture medium.
- Recombinant human VEGF.
- **PKC-IN-4.**
- FITC-Dextran (70 kDa).
- Fluorometer.

Procedure:

- **Monolayer Formation:** Seed BRECs onto the upper chamber of the Transwell inserts and culture until a confluent monolayer is formed (typically 3-5 days), as confirmed by transendothelial electrical resistance (TEER) measurement or microscopy.

- **Compound Treatment:** Pre-treat the BREC monolayers with various concentrations of **PKC-IN-4** for 1-2 hours.
- **Permeability Induction:** Add VEGF to the basolateral (lower) chamber to stimulate the cells.
- **Tracer Addition:** Add FITC-Dextran to the apical (upper) chamber.
- **Incubation:** Incubate for a defined period (e.g., 60 minutes) to allow the tracer to pass through the cell monolayer.
- **Sample Collection:** Collect samples from the basolateral chamber.
- **Data Acquisition:** Measure the fluorescence of the samples using a fluorometer with appropriate excitation/emission wavelengths for FITC.
- **Data Analysis:** Calculate the permeability coefficient or the percent inhibition of FITC-Dextran flux compared to the VEGF-treated control.

Conclusion

PKC-IN-4 is a potent, selective, and orally active inhibitor of atypical PKC isoforms. Its ability to modulate the aPKC/NF- κ B signaling axis and inhibit VEGF-induced endothelial permeability highlights its potential as a chemical tool for studying aPKC biology and as a lead compound for developing therapeutics for diseases involving inflammation and vascular leakage, such as diabetic retinopathy. The detailed protocols provided in this guide serve as a foundation for researchers to further investigate the properties and applications of this compound.

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References

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- [2. Impairment of the Retinal Endothelial Cell Barrier Induced by Long-Term Treatment with VEGF-A165 No Longer Depends on the Growth Factor's Presence \[mdpi.com\]](#)
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